

Dissolving Jak1-IN-10 in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *Jak1-IN-10*

Cat. No.: *B15137827*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the dissolution of the selective JAK1 inhibitor, **Jak1-IN-10**, in dimethyl sulfoxide (DMSO). The information herein is compiled to guide researchers in preparing stock solutions for in vitro and in vivo experiments, ensuring compound stability and accurate concentration.

Introduction to Jak1-IN-10

Jak1-IN-10 is a potent and selective inhibitor of Janus kinase 1 (JAK1), a key enzyme in the JAK-STAT signaling pathway.^[1] This pathway is crucial for transducing signals for numerous cytokines and growth factors involved in immunity and inflammation.^[2] Dysregulation of the JAK-STAT pathway is implicated in various autoimmune diseases and cancers, making JAK1 an important therapeutic target. Accurate preparation of **Jak1-IN-10** solutions is the first critical step for reliable experimental outcomes.

Physicochemical Properties and Solubility

A summary of the key properties of **Jak1-IN-10** and the solubility of similar JAK inhibitors in DMSO are presented in the tables below.

Table 1: Physicochemical Properties of **Jak1-IN-10**

Property	Value	Reference
Molecular Weight	295.34 g/mol	[1]
CAS Number	2416858-88-1	[1]

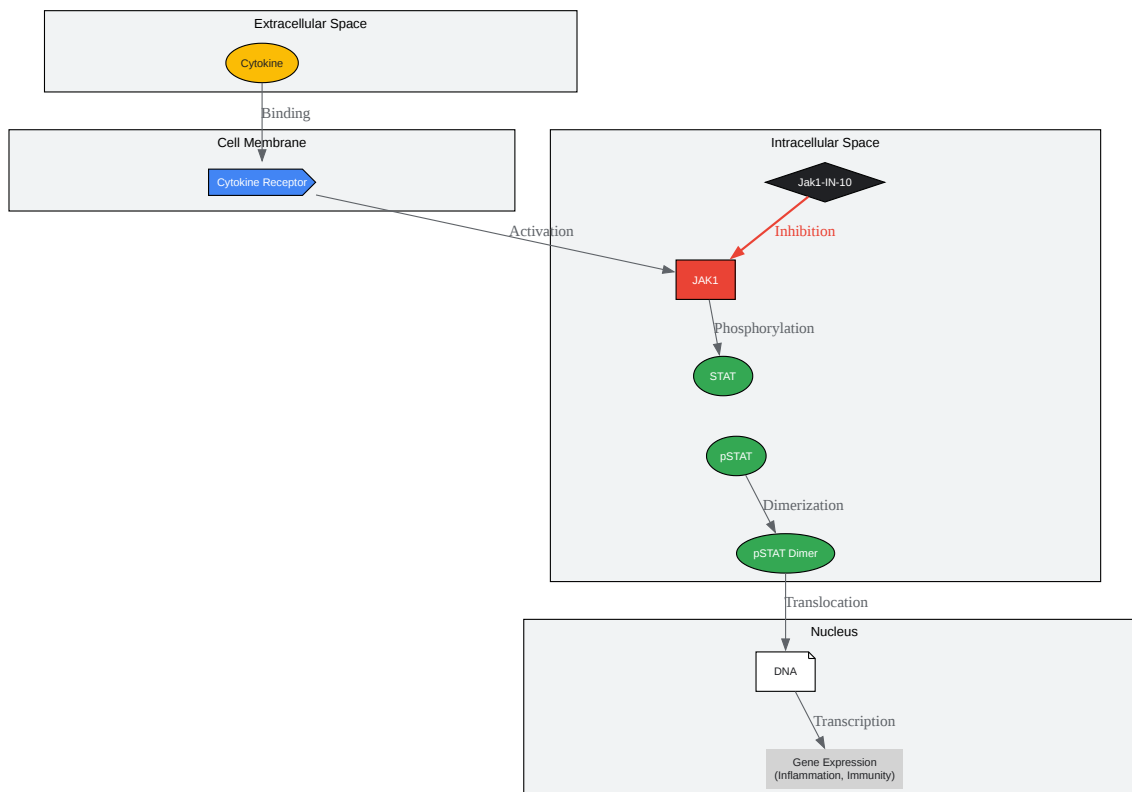
Table 2: Solubility of Selected JAK Inhibitors in DMSO

Compound	Solubility in DMSO	Notes	Reference
Jak1-IN-10	Not specified	-	[1]
JAK1-IN-11	100 mg/mL	Requires ultrasonication	
JAK Inhibitor I	5 mg/mL	-	

Note: The exact solubility of **Jak1-IN-10** in DMSO is not publicly available. The provided data for similar compounds suggests that solubility can vary. It is recommended to perform a solubility test if a high concentration stock solution is required.

Signaling Pathway Inhibition

Jak1-IN-10 exerts its effects by inhibiting the JAK1 enzyme, thereby blocking the downstream phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins. This interruption of the JAK-STAT signaling cascade modulates the expression of genes involved in inflammatory and immune responses.



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Caption: JAK-STAT signaling pathway and the inhibitory action of **Jak1-IN-10**.

Experimental Protocols

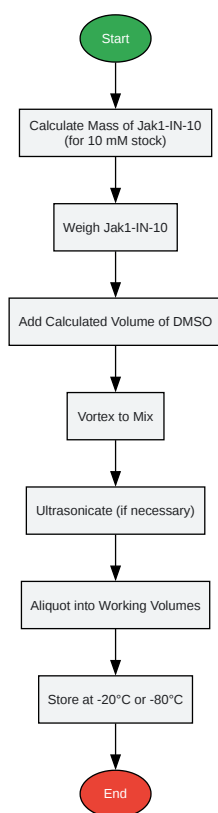
Materials and Equipment

- **Jak1-IN-10** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer

- Ultrasonic water bath (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Jak1-IN-10** in DMSO. Adjust the volumes as needed for your desired concentration and volume.



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Caption: Workflow for preparing **Jak1-IN-10** stock solution in DMSO.

Step-by-Step Procedure:

- Calculation:

- The molecular weight of **Jak1-IN-10** is 295.34 g/mol .
- To prepare a 10 mM stock solution, you will need 2.9534 mg of **Jak1-IN-10** per 1 mL of DMSO.
- Use the following formula to calculate the required mass for your desired volume: $\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (mL)} * 0.29534 \text{ (mg/mL/mM)}$
- Weighing:
 - Carefully weigh the calculated amount of **Jak1-IN-10** powder in a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add the calculated volume of high-purity DMSO to the tube containing the **Jak1-IN-10** powder.
 - Tightly cap the tube.
- Mixing:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
- Ultrasonication (if required):
 - If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic water bath for 5-10 minutes. This is often necessary for compounds with high solubility limits.
- Aliquotting and Storage:
 - Once the **Jak1-IN-10** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

- For short-term storage (up to 1 month), store the aliquots at -20°C.
- For long-term storage (up to 6 months), store the aliquots at -80°C.

Preparation of Working Solutions for Cell-Based Assays

For most in vitro cell culture experiments, the final concentration of DMSO should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

- Perform serial dilutions of your DMSO stock solution in the appropriate cell culture medium to achieve the desired final concentrations.
- It is crucial to include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

Safety and Handling Precautions

- Always handle **Jak1-IN-10** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety glasses.
- DMSO is readily absorbed through the skin and can carry dissolved substances with it. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **Jak1-IN-10** and DMSO for complete safety information.

By following these guidelines, researchers can confidently prepare stable and accurate solutions of **Jak1-IN-10** for their experimental needs, leading to more reliable and reproducible results in the study of JAK1 signaling.

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References

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